

1-Stearoyl-sn-glycerol as a potential biomarker in disease

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Stearoyl-sn-glycerol

Cat. No.: B134734

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1-Stearoyl-sn-glycerol: A Potential Biomarker in Disease

An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

1-Stearoyl-sn-glycerol, also known as 1-monostearin or MG(18:0/0:0/0:0), is a monoacylglycerol (MAG) consisting of a glycerol molecule esterified with the saturated fatty acid, stearic acid, at the sn-1 position. As a product of lipid metabolism, its circulating levels can reflect alterations in complex biological pathways. Emerging evidence suggests that **1-Stearoyl-sn-glycerol** may serve as a potential biomarker for various pathological conditions, including cancer and metabolic diseases, warranting a closer examination of its roles in disease etiology and its utility in clinical diagnostics and drug development.

The Role of 1-Stearoyl-sn-glycerol in Disease Prostate Cancer

Metabolomic profiling studies have identified a significant association between serum levels of **1-Stearoyl-sn-glycerol** and the risk of prostate cancer. A prospective, nested case-control study within the Alpha-Tocopherol, Beta-Carotene Cancer Prevention Study cohort demonstrated a statistically significant inverse association between circulating **1-Stearoyl-sn-glycerol** and prostate cancer risk.^[1] Men with higher serum concentrations of this metabolite

were found to be less likely to develop prostate cancer.[\[1\]](#) This association remained significant even after correction for multiple comparisons and was observed for cases diagnosed up to 23 years after the initial blood collection, suggesting its potential as a long-term predictive biomarker.[\[1\]](#) The magnitude of this inverse association did not significantly differ by disease aggressiveness.[\[1\]](#)

Other Malignancies and Conditions

Dysregulation of lipid metabolism is a known hallmark of various cancers. While the most robust data for **1-Stearoyl-sn-glycerol** is in prostate cancer, related lipid metabolism pathways are implicated elsewhere. For instance, a study on hepatocellular carcinoma subtypes found markedly lower expression of **1-Stearoyl-sn-glycerol** in tumor tissue compared to adjacent normal tissue, suggesting that altered lipid catabolism is a feature of these tumors.[\[1\]](#)

Furthermore, **1-Stearoyl-sn-glycerol** has been identified as a plasma metabolite that can be used in the metabolomic analysis of coronary artery lesions (CAL), indicating its potential relevance in cardiovascular and metabolic diseases.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative findings from the cited research.

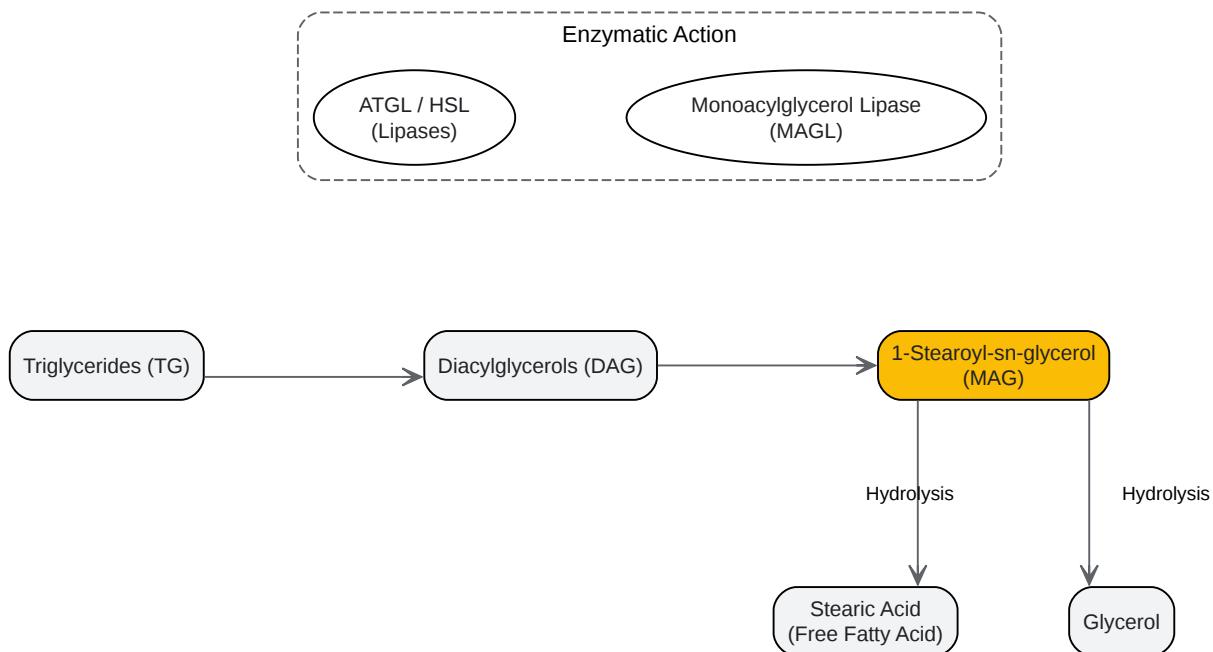
Table 1: Association between Serum **1-Stearoyl-sn-glycerol** and Prostate Cancer Risk

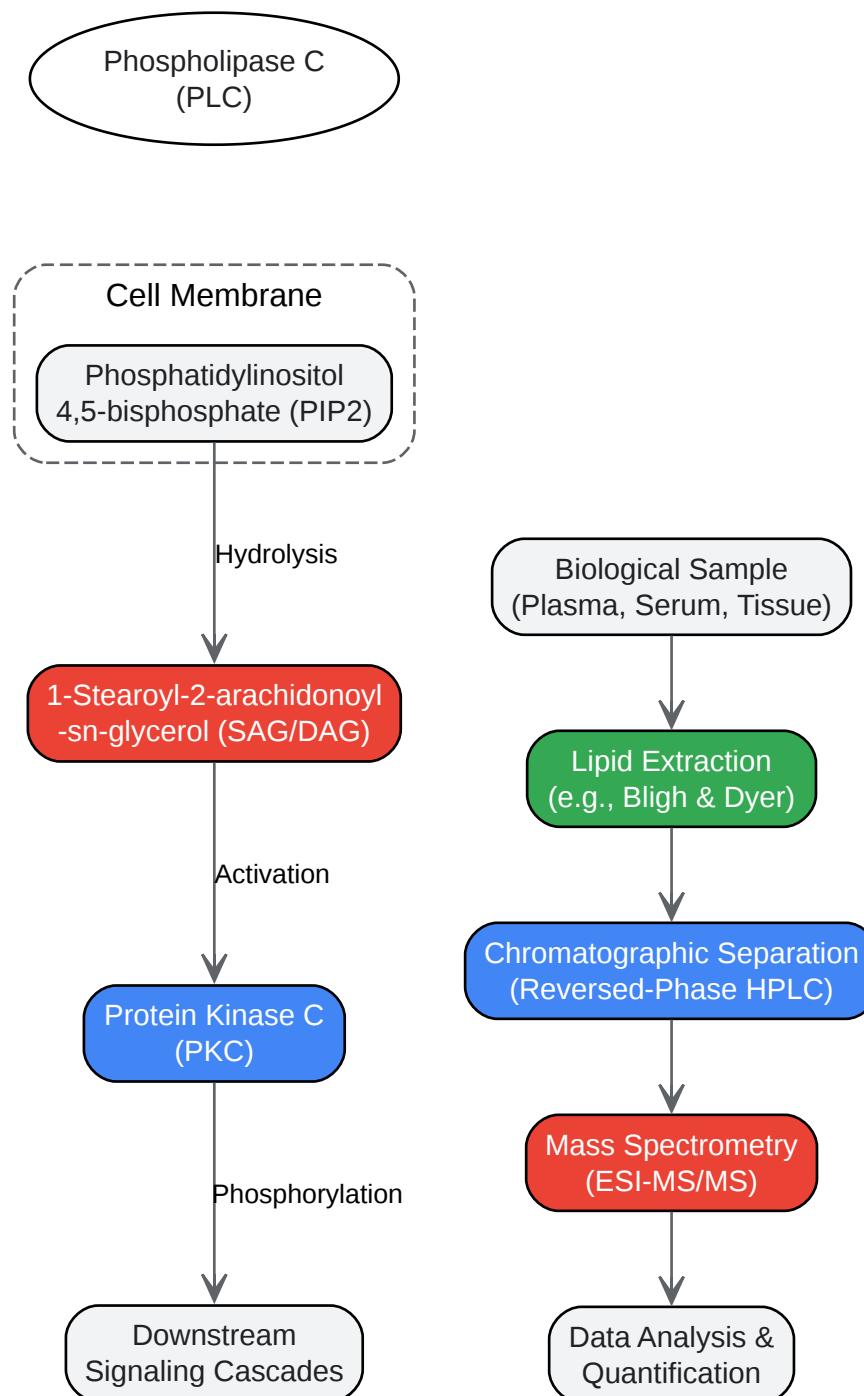
Metric	Value	Reference
Odds Ratio (OR)	0.34	[1]
95% Confidence Interval (CI)	0.20 – 0.58	[1]
p-value	6.3×10^{-5}	[1]
Intraclass Correlation (ICC)	0.77	[1]

Data from a nested case-control study of male smokers.[\[1\]](#)

Signaling and Metabolic Pathways

1-Stearoyl-sn-glycerol is an intermediate in lipid metabolism. Monoacylglycerols are typically formed from the catabolism of triglycerides and can be further hydrolyzed by enzymes like monoacylglycerol lipase (MAGL) into free fatty acids and glycerol.^[1] The dysregulation of these pathways can lead to altered levels of specific monoacylglycerols, reflecting changes in cellular energy status and signaling.



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- To cite this document: BenchChem. [1-Stearoyl-sn-glycerol as a potential biomarker in disease]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134734#1-stearoyl-sn-glycerol-as-a-potential-biomarker-in-disease]

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